

Imidazo[1,2-a]pyridine-7-carboxylic acid CAS number 648423-85-2

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Compound of Interest

Compound Name: *Imidazo[1,2-a]pyridine-7-carboxylic acid*

Cat. No.: *B1319054*

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Abstract

Imidazo[1,2-a]pyridine-7-carboxylic acid, with the CAS number 648423-85-2, is a heterocyclic organic compound that belongs to the imidazo[1,2-a]pyridine class of molecules. This scaffold is of significant interest in medicinal chemistry due to its versatile biological activities. This technical guide provides a comprehensive overview of the available information on **Imidazo[1,2-a]pyridine-7-carboxylic acid**, including its physicochemical properties, a plausible synthetic approach, and its potential applications in drug discovery and development, with a focus on its role as a key building block for more complex bioactive molecules. While specific biological data for this exact compound is limited in publicly accessible literature, this guide also explores the well-documented activities of the broader imidazo[1,2-a]pyridine class, particularly in oncology and inflammatory diseases, to highlight its therapeutic potential.

Introduction

The imidazo[1,2-a]pyridine scaffold is a privileged structure in medicinal chemistry, forming the core of numerous compounds with a wide array of pharmacological properties.^[1] This bicyclic heterocyclic system, consisting of a fused imidazole and pyridine ring, is a key pharmacophore in drugs targeting various therapeutic areas, including oncology, inflammation, and infectious diseases.^[2] **Imidazo[1,2-a]pyridine-7-carboxylic acid** serves as a versatile synthetic intermediate, offering a reactive handle for the construction of more complex molecules through

modification of the carboxylic acid group.[3] Its unique electronic and structural features make it an attractive starting material for the development of novel therapeutic agents.[3]

Physicochemical Properties

A summary of the key physicochemical properties of **Imidazo[1,2-a]pyridine-7-carboxylic acid** is presented in Table 1. This data has been compiled from various chemical suppliers and databases.

Table 1: Physicochemical Properties of **Imidazo[1,2-a]pyridine-7-carboxylic acid**

Property	Value	Source(s)
CAS Number	648423-85-2	[4]
Molecular Formula	C ₈ H ₆ N ₂ O ₂	[4]
Molecular Weight	162.15 g/mol	[4]
Appearance	Light yellow to brown solid	[3]
Purity	≥95% (HPLC)	[3]
Storage Conditions	0-8 °C	[3]
Topological Polar Surface Area (TPSA)	54.6 Å ²	[4]
logP	1.0325	[4]
Hydrogen Bond Acceptors	3	[4]
Hydrogen Bond Donors	1	[4]
Rotatable Bonds	1	[4]

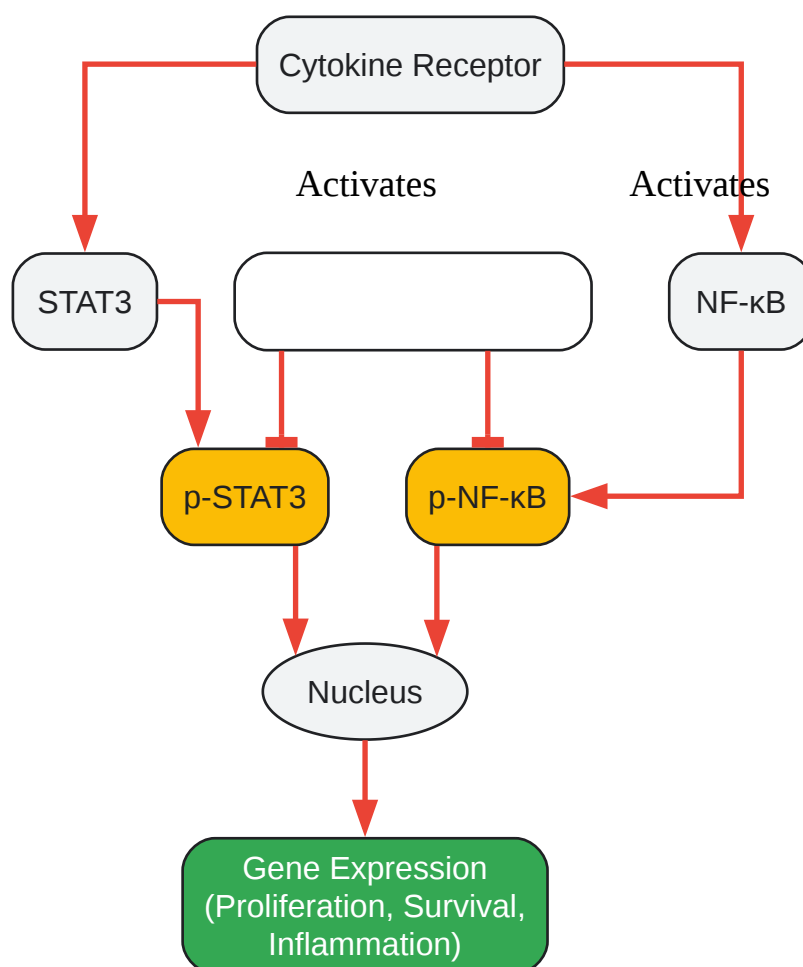
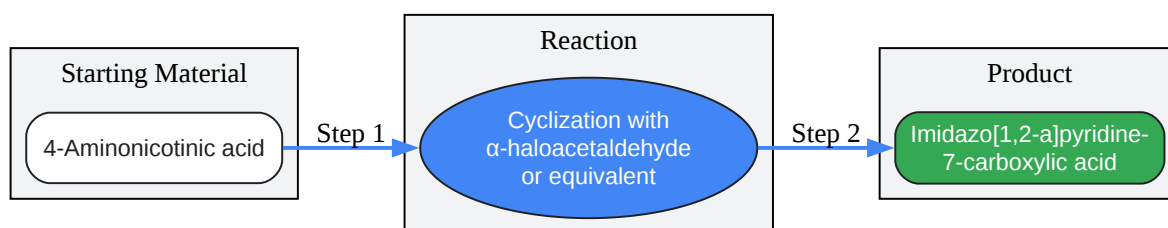
Synthesis and Experimental Protocols

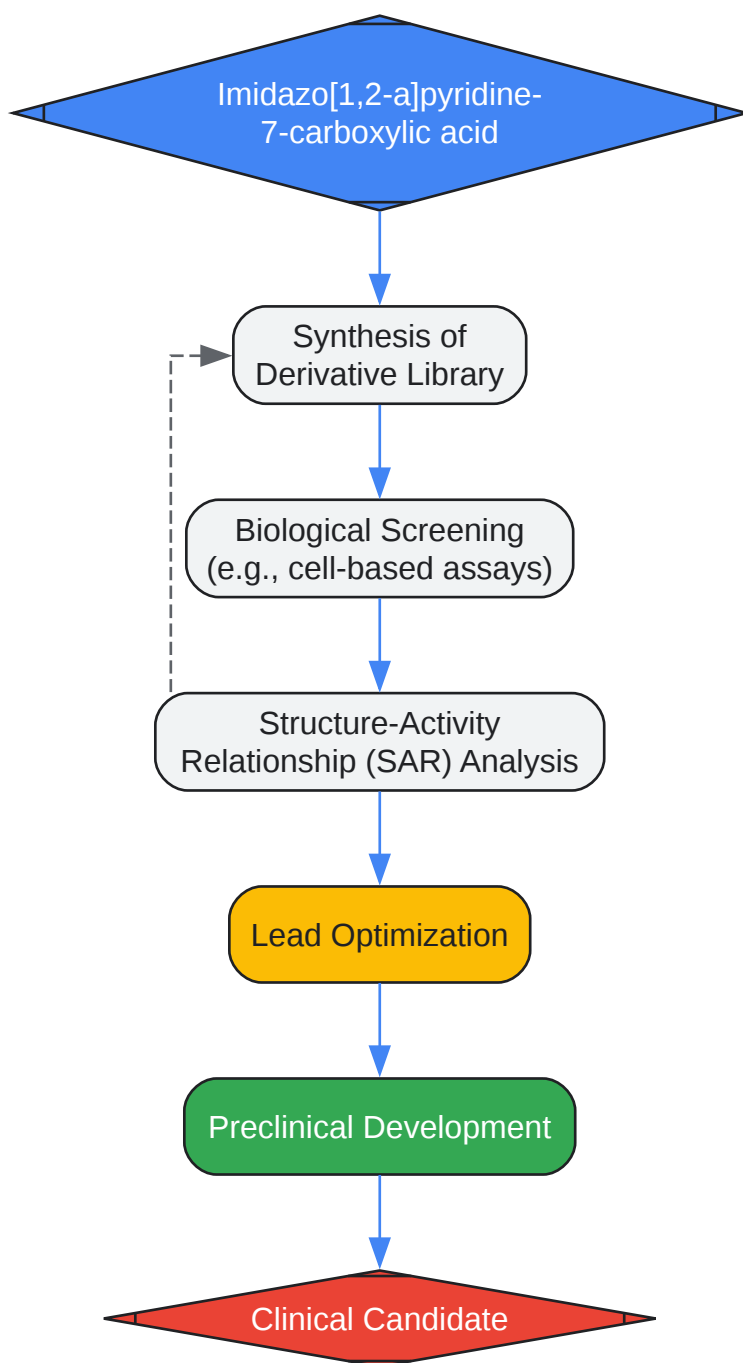
While a specific, detailed experimental protocol for the synthesis of **Imidazo[1,2-a]pyridine-7-carboxylic acid** is not readily available in the searched literature, a plausible synthetic route can be postulated based on established methods for the synthesis of the imidazo[1,2-a]pyridine

scaffold and its derivatives. A common and effective method involves the condensation of a 2-aminopyridine derivative with an α -halocarbonyl compound.

Postulated Synthetic Pathway

A likely synthetic pathway for **Imidazo[1,2-a]pyridine-7-carboxylic acid** involves the cyclization of a 4-aminonicotinic acid derivative.





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